

# acetamidoxime melting point 134-138 °C

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## Compound Focus: Acetamidoxime

CAS No.: 22059-22-9

Cat. No.: S627693

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## Melting Point Data

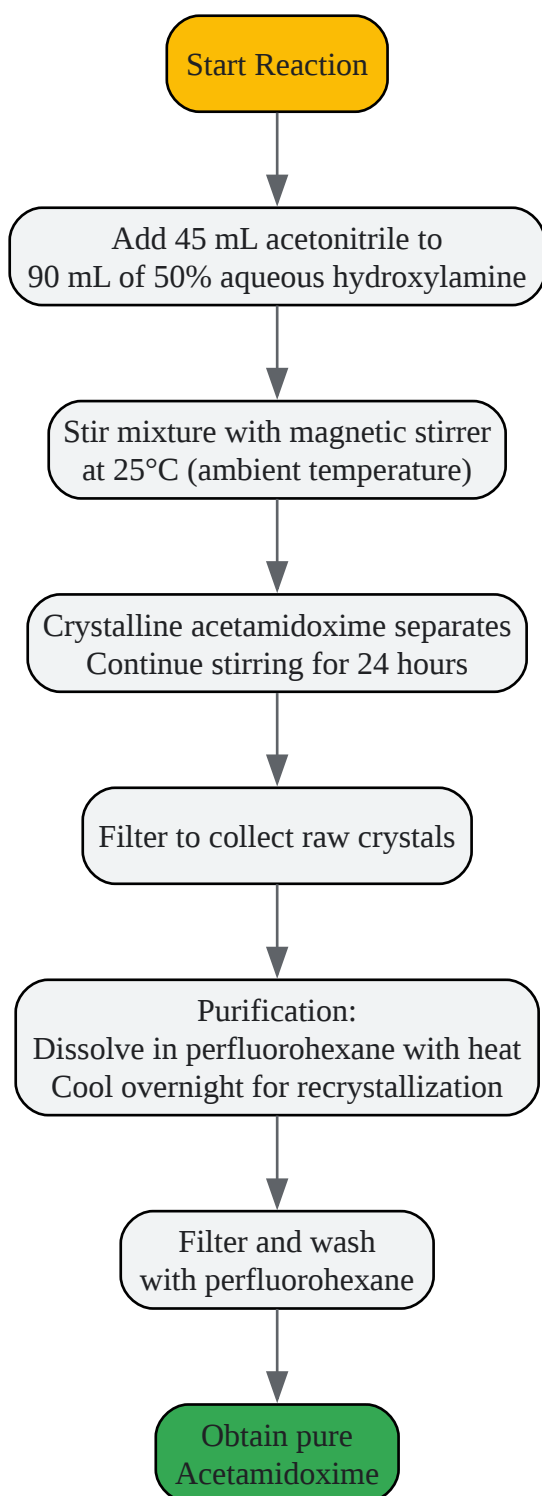
The table below summarizes the melting point information for **acetamidoxime** from different sources:

Melting Point	Purity	Source / Context
138 °C	>97.0% (GC)(T)	Commercial chemical supplier (TCI America) [1].
136 °C - 138 °C	Not specified (synthesized and recrystallized)	Experimental procedure from a patent example [2].
138 °C	97.0+%	Commercial chemical supplier (Fisher Scientific) [3].

## Synthesis and Experimental Protocol

The patent provides a specific method for synthesizing high-purity **acetamidoxime**, which directly yielded the 136-138 °C melting point crystals [2] [4].

### Synthesis of Acetamidoxime from Hydroxylamine and Acetonitrile



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*Synthesis and purification workflow for **acetamidoxime** [2]*

This method avoids inorganic salts used in traditional syntheses, simplifying purification and reducing ionic contamination [2] [4].

## Key Pharmaceutical Applications

**Acetamidoxime** is valuable in pharmaceutical research, primarily serving two key functions:

- **Versatile Synthetic Intermediate:** It is a useful reagent for constructing various heterocyclic compounds and is used in synthesizing new antibacterial agents, such as 1,2,4-oxadiazole derivatives and DNA gyrase inhibitors [1].
- **Prodrug Strategy for Amidines:** A significant application is converting a basic **acetamidine** drug candidate (a potent neuronal nitric oxide synthase/nNOS inhibitor) into its **acetamidoxime** analogue [5].
  - **Purpose:** The amidoxime is less basic and uncharged at physiological pH, which improves membrane penetration, gastrointestinal absorption, and bioavailability compared to the parent amidine [5].
  - **Activation:** Once absorbed, the amidoxime prodrug is converted back to the active amidine in the body by enzymes in the mitochondrial amidoxime reducing component (mARC) system [5].

## Analytical Characterization

In pharmaceutical research, compounds like **acetamidoxime** are characterized using multiple techniques to confirm their molecular structure and purity, including [2] [6]:

- **Spectroscopic Analysis:** FT-IR, GC-MS, and NMR.
- **Chromatography:** HPLC to monitor reactions and assess purity.
- **X-ray Crystallography:** To determine the precise crystal and molecular structure.

The (Z)-amidoxime form is the most thermodynamically stable and dominant isomer for compounds like **acetamidoxime** [6].

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## References

1. Acetamidoxime 22059-22-9 | TCI AMERICA [tcichemicals.com]
2. Method of manufacturing high purity amidoximes from ... [patents.google.com]
3. Acetamidoxime 97.0+%, TCI America [fishersci.ca]
4. US6166254A - Method of manufacturing high purity ... [patents.google.com]
5. A Novel Prodrug of a nNOS Inhibitor with Improved ... [pmc.ncbi.nlm.nih.gov]
6. Amidoximes and Oximes: Synthesis, Structure, and Their ... [pmc.ncbi.nlm.nih.gov]

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